

Compound Profile & Activity Data

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Compound Focus: Antibacterial agent 114

Cat. No.: S12883892

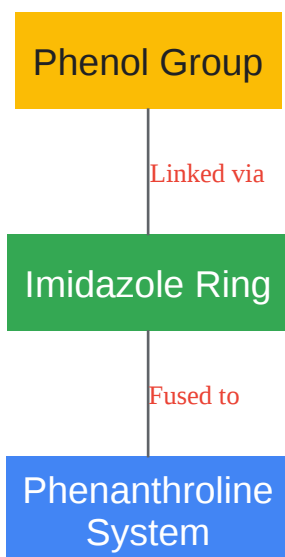
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Property	Description
CAS Number	2733391-71-2 [1] [2] [3]
Molecular Formula	C ₁₉ H ₁₄ N ₄ O [1] [2] [3]
Molecular Weight	314.34 g/mol [1] [2]
IUPAC Name	4-(7,8-dihydro-1H-imidazo[4,5-f][1,10]phenanthrolin-2-yl)phenol [3]

Test Microorganism	MIC (μM) [1] [2]
<i>Pseudomonas aeruginosa</i>	625
<i>Bacillus subtilis</i>	625
<i>Escherichia coli</i>	625
<i>Enterococcus faecalis</i>	625
<i>Salmonella typhimurium</i>	625
<i>Streptococcus mutans</i>	1250
<i>Staphylococcus aureus</i>	1250

Molecular Structure

The compound's structure is a complex, polycyclic system. The following diagram illustrates its fused ring backbone and key functional groups based on the IUPAC name and SMILES string [3].



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Diagram of the core structure of **Antibacterial Agent 114**, showing the fused ring system and key functional groups.

Key Experimental Context

The primary data for **Antibacterial Agent 114** comes from a single source that identified it as a "potent antibacterial agent" [1] [2]. Here are critical points for researchers to consider:

- **Research Use Only:** This compound is explicitly marked "**For research use only**" and is **not for sale to patients** [1]. It is a controlled substance in some territories [1].
- **Activity Against ESKAPEE Pathogens:** It shows activity against several bacteria from the "ESKAPEE" group, which includes the most problematic multidrug-resistant pathogens, such as *Pseudomonas aeruginosa*, *Escherichia coli*, *Enterococcus faecalis*, and *Staphylococcus aureus* [4] [5].
- **Mechanism of Action:** The specific molecular mechanism of action for **Antibacterial Agent 114** is **not detailed** in the available search results. This is a key area for further investigation.

- **Broader Research Landscape:** The development of new antibacterial agents is a critical global health priority due to the rise of antimicrobial resistance (AMR), which was associated with an estimated 4.71 million deaths in 2021 [4] [5] [6]. The clinical pipeline includes direct-acting antibacterials, β -lactam/ β -lactamase inhibitor combinations, and non-traditional approaches [7].

Research & Sourcing Guidance

- **Procurement: Antibacterial Agent 114** is available for research purposes from specialized chemical suppliers like MedChemExpress and TargetMol [1] [2].
- **Development Stage:** This compound is in the **early research and discovery phase**. It has not progressed into clinical trials, which are necessary to establish safety and efficacy in humans [7] [8].
- **Future Directions:** Research on such compounds may explore their exact mechanism of action, synergy with existing antibiotics, and further structural optimization to improve potency and reduce toxicity [4] [5].

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References

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3. 2733391-71-2 | Antibacterial agent 114 [aifchem.com]
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6. Global antibiotic resistance surveillance report 2025 [who.int]
7. Antibiotics in the clinical pipeline as of December 2022 [nature.com]
8. Antibiotics re-booted—time to kick back against drug ... [nature.com]

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